

Essential Safety and Disposal Procedures for CHIR99021

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Compound of Interest

Compound Name: Chir 4531

Cat. No.: B1668625

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Disclaimer: No specific information was found for a compound named "**Chir 4531**." The following procedures are for CHIR99021, a widely used and structurally related GSK-3 inhibitor, and should be adapted as a safety-first approach. Researchers must consult their institution's Environmental Health and Safety (EHS) department for site-specific protocols.

This guide provides essential safety and disposal information for CHIR99021, a potent small molecule inhibitor. Adherence to these procedures is critical to ensure personal safety and environmental compliance.

Key Compound Information

CHIR99021 is a highly selective inhibitor of glycogen synthase kinase 3 (GSK-3). Due to its potency, it must be handled with care.

Property	Data
Synonyms	CT 99021
Molecular Formula	C ₂₂ H ₁₈ Cl ₂ N ₈
Molecular Weight	465.3 g/mol
Hazard Statements	Fatal if swallowed. Causes skin and serious eye irritation. May cause respiratory irritation.
Storage	Store at -20°C, desiccated.

Disposal Protocol: Step-by-Step Guidance

The proper disposal of CHIR99021, like other potent chemical compounds, involves a multi-step process to ensure the safety of laboratory personnel and compliance with regulatory standards.

1. Waste Identification and Segregation:

- **Solid Waste:** Unused or expired pure CHIR99021 powder. Contaminated personal protective equipment (PPE) such as gloves, disposable lab coats, and bench paper.
- **Liquid Waste:** Solutions containing CHIR99021, typically dissolved in solvents like DMSO. The first rinse of any contaminated glassware should also be treated as hazardous liquid waste.^[1]
- **Sharps Waste:** Needles, syringes, or razor blades contaminated with CHIR99021.

2. Waste Collection and Containment:

- **Solid Waste:**
 - Collect in a dedicated, clearly labeled hazardous waste container. The container must be compatible with the chemical and have a secure lid.
 - Double-bag contaminated PPE before placing it in the solid waste container.
- **Liquid Waste:**
 - Collect in a sealable, chemical-resistant container (e.g., a high-density polyethylene carboy).^{[2][3]}
 - Ensure the container is compatible with the solvent used (e.g., DMSO).
 - Do not mix incompatible waste streams. For instance, halogenated and non-halogenated solvent wastes should be collected separately.^[4]
 - Keep the waste container closed except when adding waste.^{[2][5]} A funnel should not be left in the container.^[5]

- Sharps Waste:

- Place all contaminated sharps directly into a designated, puncture-proof sharps container.

3. Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste."[\[5\]](#)
- The label must include the full chemical name ("CHIR99021") and the solvent (e.g., "in DMSO"). Do not use abbreviations or chemical formulas.[\[1\]](#)[\[5\]](#)
- List the approximate concentration or percentage of each component.
- Indicate the date when waste was first added to the container.

4. Storage:

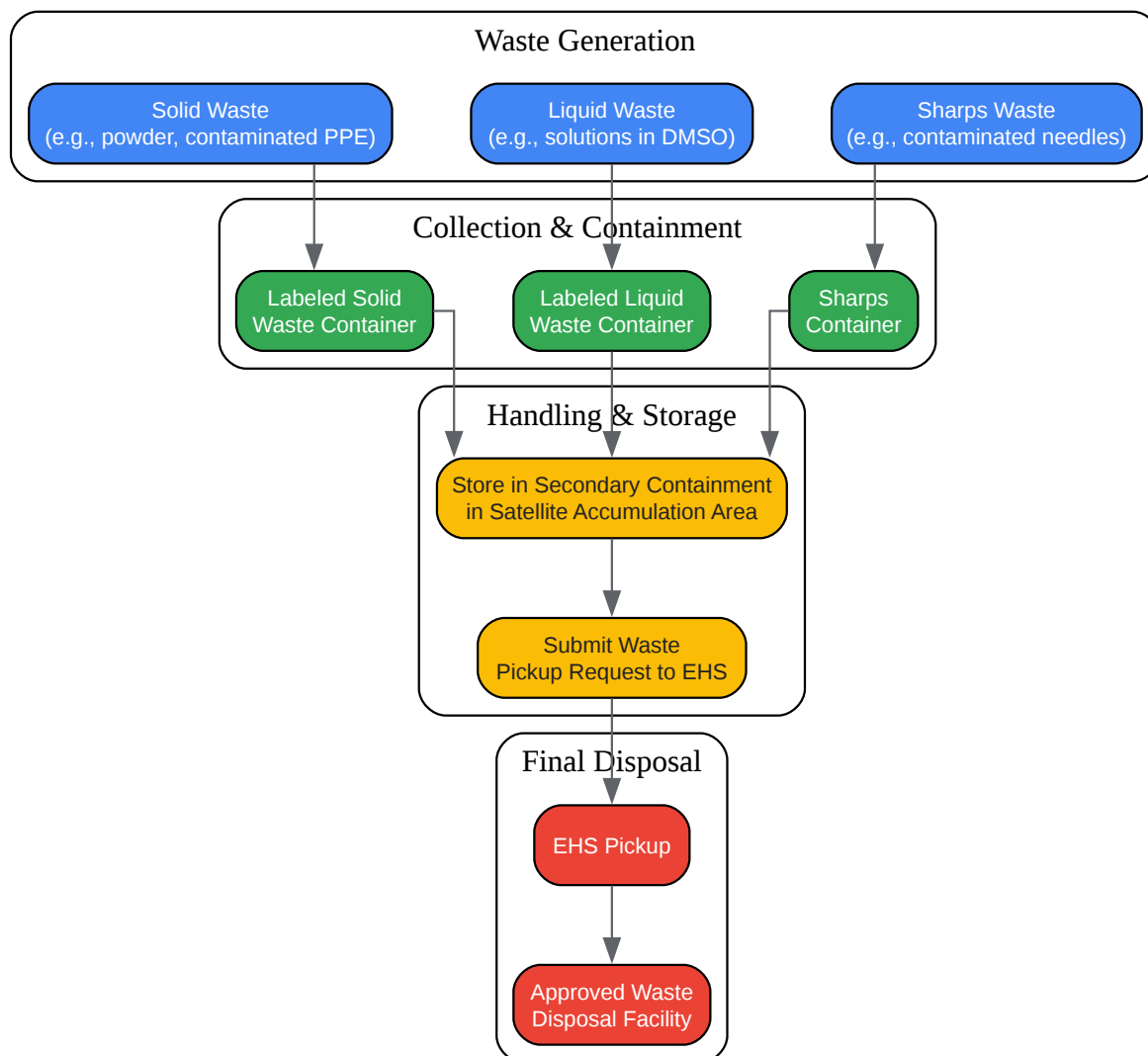
- Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[3\]](#)[\[5\]](#)
- The SAA must be at or near the point of waste generation and under the control of laboratory personnel.[\[3\]](#)[\[5\]](#)
- Use secondary containment (e.g., a plastic tray) for all liquid waste containers to prevent spills.[\[2\]](#)[\[3\]](#)
- Segregate incompatible waste types within the SAA.

5. Disposal Request and Pickup:

- Once a waste container is full (typically around 90% capacity), seal it securely.
- Submit a chemical waste pickup request to your institution's EHS department. This is often done through an online system.[\[4\]](#)
- EHS will arrange for the collection of the waste for proper disposal at an approved waste management facility.

Experimental Workflow and Visualizations

The logical flow for the proper disposal of CHIR99021 is crucial for maintaining a safe laboratory environment.



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Caption: Workflow for the safe disposal of CHIR99021 waste.

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References

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- 2. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 3. Chemical Waste – EHS [ehs.mit.edu]
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